

# Application Notes and Protocols for Kri Paste in Non-Vital Primary Teeth

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Kri paste*

Cat. No.: *B1172498*

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These application notes provide a comprehensive overview of **Kri paste**, an iodoform-based root canal filling material, for the treatment of non-vital primary teeth. This document details its composition, mechanism of action, clinical efficacy, and includes detailed protocols for its application and in-vitro evaluation.

## Introduction

**Kri paste** is a commercially available, resorbable root canal filling material primarily used in pediatric dentistry for the treatment of non-vital primary teeth. Its use is predicated on its antimicrobial properties, resorbability that ideally matches that of the primary tooth root, and radiopacity for clear visualization on radiographs. Maintaining a non-vital primary tooth until its natural exfoliation is crucial for space maintenance in the dental arch, preventing malocclusion in the permanent dentition.

Composition:

**Kri paste** is fundamentally an iodoform-based paste. The typical composition is as follows:

Component	Percentage	Function
Iodoform	~80.5% - 80.8%	Antimicrobial agent, radiopacifier, vehicle
Camphor	~4.84% - 4.86%	Vehicle, reduces the irritating effect of parachlorophenol
Parachlorophenol (PCMC)	~2.023%	Potent antimicrobial agent
Menthol	~1.213% - 1.215%	Reduces irritation, provides analgesic effect

## Mechanism of Action

The therapeutic effects of **Kri paste** are attributed to its composite formulation. Iodoform, the primary component, possesses broad-spectrum antimicrobial activity. Upon contact with tissue fluids, it slowly releases iodine, which is a potent antiseptic. Parachlorophenol is a strong disinfectant effective against a wide range of microorganisms found in infected root canals. Camphor and menthol act as vehicles and aim to reduce the cytotoxic effects of parachlorophenol on periapical tissues. The paste is designed to be resorbable, allowing it to be eliminated along with the physiological resorption of the primary tooth's roots, thus not interfering with the eruption of the succedaneous permanent tooth.

## Quantitative Data Summary

Clinical studies have demonstrated the efficacy of **Kri paste** in treating non-vital primary teeth, often comparing it to Zinc Oxide Eugenol (ZOE) paste, another commonly used material.

Table 1: Clinical Success Rates of **Kri Paste** vs. ZOE in Primary Molars

Study	Follow-up Period	Kri Paste Success Rate	ZOE Success Rate	Statistical Significance
Holan & Fuks (1993)	12 to >48 months	84%	65%	$p < 0.05$ <sup>[1][2][3]</sup>

Table 2: Effect of Root Canal Fill Length on Treatment Success Rate

Filling Status	Kri Paste Failure Rate	ZOE Failure Rate	Statistical Significance
Overfilled	21%	59%	$p < 0.02$ <a href="#">[1]</a> <a href="#">[3]</a>
Underfilled	14%	17%	Not significant <a href="#">[1]</a> <a href="#">[3]</a>
Flush	Slightly higher success for Kri	Similar to underfilled	Not significant

Table 3: In-vitro Antimicrobial Efficacy (Zone of Inhibition against *S. faecalis*)

Material	Zone of Inhibition
Kri 1 Paste	Smaller zone of inhibition
ZOE	Greater zone of inhibition <a href="#">[4]</a> <a href="#">[5]</a>

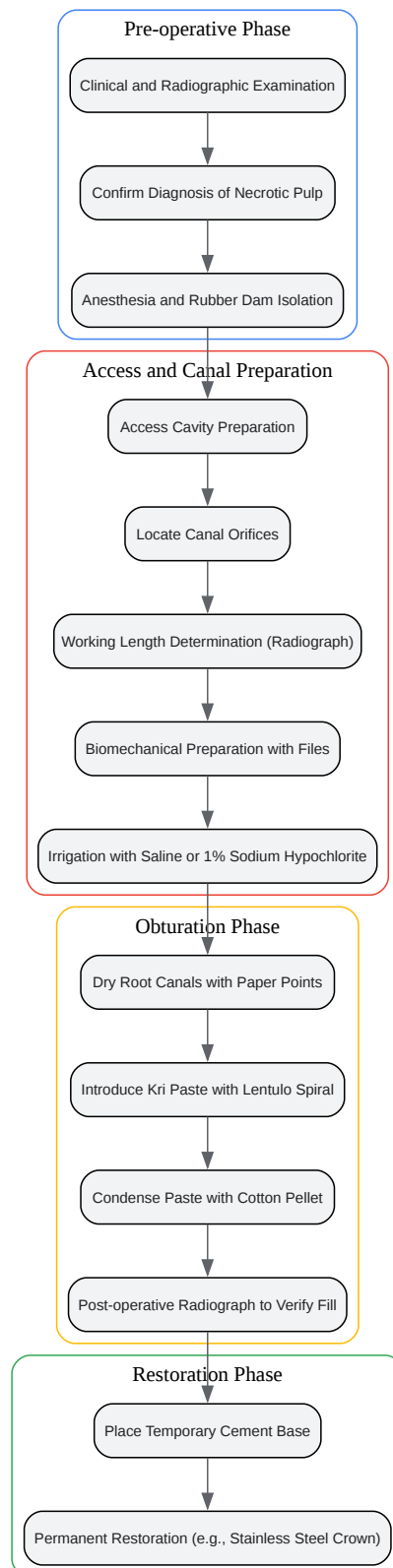
Table 4: In-vitro Cytotoxicity (Direct Contact with L929 Mouse Fibroblasts)

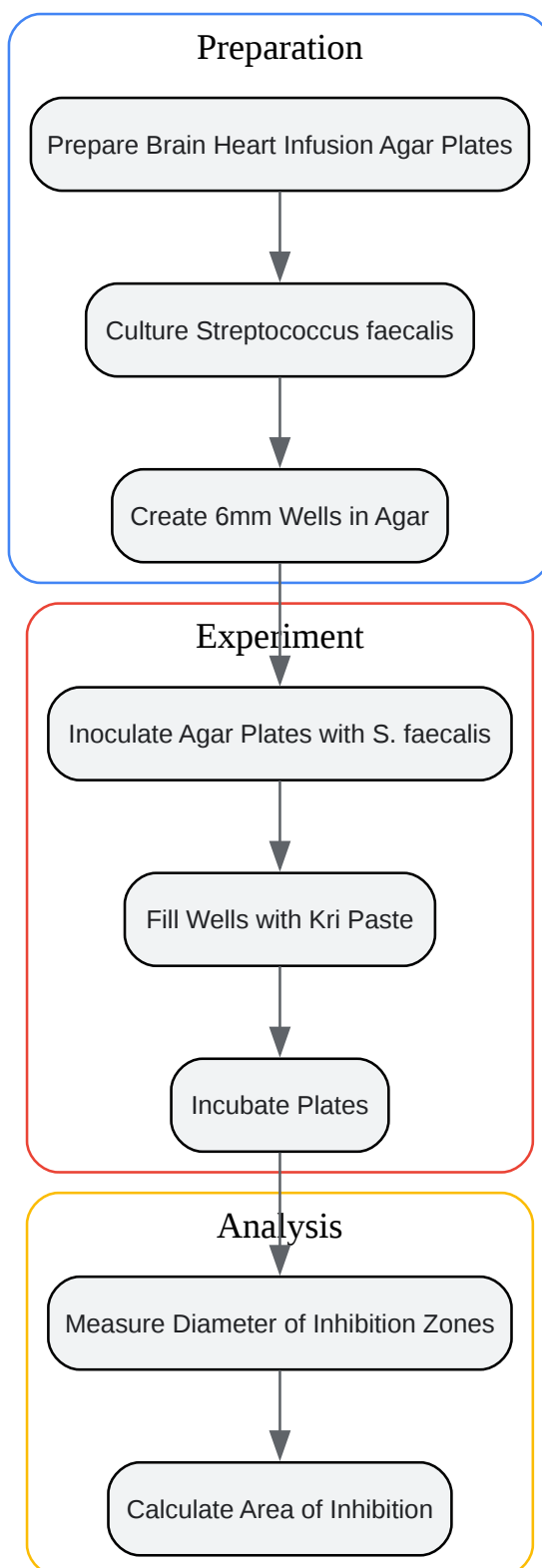
Material	4-hour Contact	24-hour Contact
Kri 1 Paste	High cytotoxicity, remained high with setting time <a href="#">[4]</a> <a href="#">[5]</a>	High cytotoxicity, regardless of setting time <a href="#">[4]</a> <a href="#">[5]</a>
ZOE	High cytotoxicity, decreased with setting time	High cytotoxicity, regardless of setting time <a href="#">[4]</a> <a href="#">[5]</a>

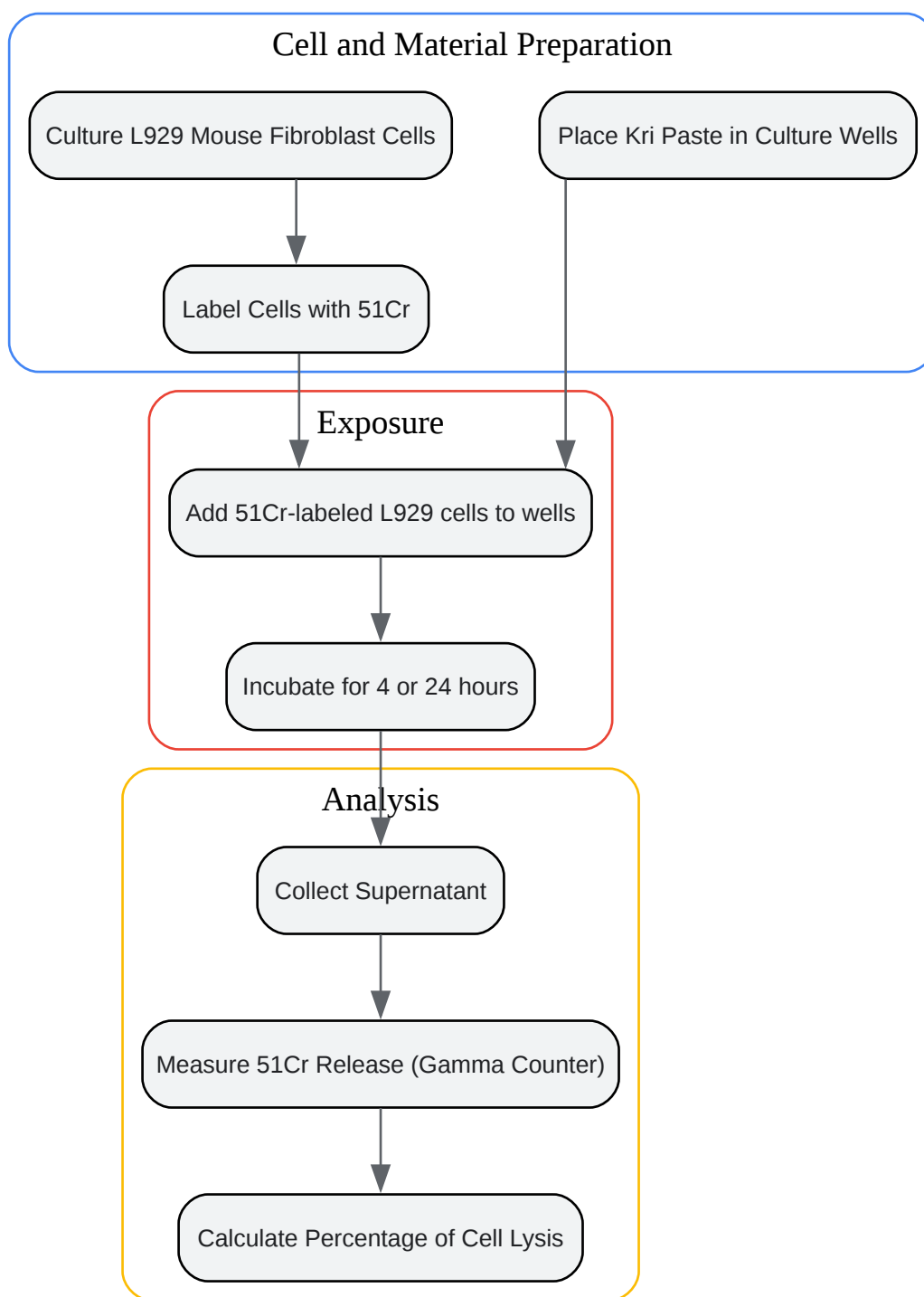
## Experimental Protocols

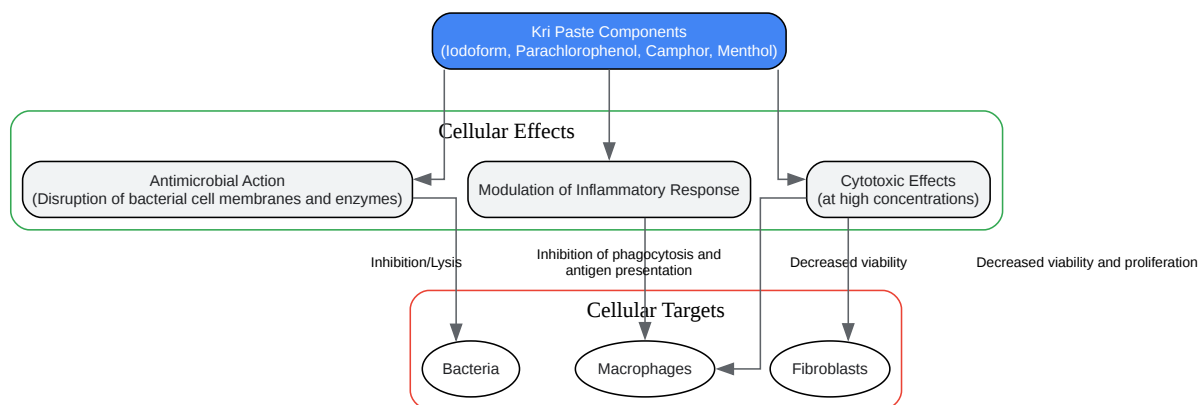
### Clinical Application Protocol for Pulpectomy using Kri Paste

This protocol outlines the one-visit pulpectomy procedure for non-vital primary molars.









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